

# Commercial Availability and Application of $^{15}\text{N}$ Labeled Serine: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Fmoc-Ser-OH- $^{15}\text{N}$

Cat. No.: B12415286

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability of  $^{15}\text{N}$  labeled serine, a critical tool for researchers in metabolomics, proteomics, and drug development. This document details the various forms of  $^{15}\text{N}$  serine, their specifications from key suppliers, and in-depth experimental protocols for its application in metabolic tracing and flux analysis.

## Commercial Availability of $^{15}\text{N}$ Labeled Serine

The commercial availability of  $^{15}\text{N}$  labeled serine is robust, with several major suppliers offering a range of products to suit diverse research needs. These products vary in their stereochemistry (L-form or DL-racemic mixture), isotopic enrichment, chemical purity, and the presence of protecting groups for specific synthetic applications. Below are tables summarizing the offerings from prominent vendors.

### Table 1: Commercial Suppliers of L-Serine- $^{15}\text{N}$

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
Sigma-Aldrich	L-Serine-15N	609005	98%	≥98% (CP)	500 mg
Cambridge Isotope Laboratories, Inc.	L-Serine ( <sup>15</sup> N, 98%)	NLM-2036	98%	≥98%	0.5 g, 1 g
MedChemExpress	L-Serine-15N	HY-112373S	Not Specified	>98%	5 mg, 10 mg
BLD Pharm	L-Serine-15N	BD138435	Not Specified	≥98%	50 mg, 100 mg, 250 mg
DC Chemicals	L-Serine-15N	DC49204	Not Specified	>98%	Inquire

**Table 2: Commercial Suppliers of DL-Serine-15N**

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
Sigma-Aldrich	DL-Serine-15N	608998	98%	≥98% (CP)	250 mg, 1 g
Cambridge Isotope Laboratories, Inc.	DL-Serine ( <sup>15</sup> N, 98%)	NLM-1531	98%	≥98%	250 mg, 1 g
Clearsynth	DL-Serine-15N	CS-T-99838	Not Specified	Not Specified	Inquire

**Table 3: Commercial Suppliers of Fmoc-Protected L-Serine-15N**

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
BOC Sciences	L-Serine-15N-N-FMOC	Not Specified	98%	>95% (HPLC)	Inquire

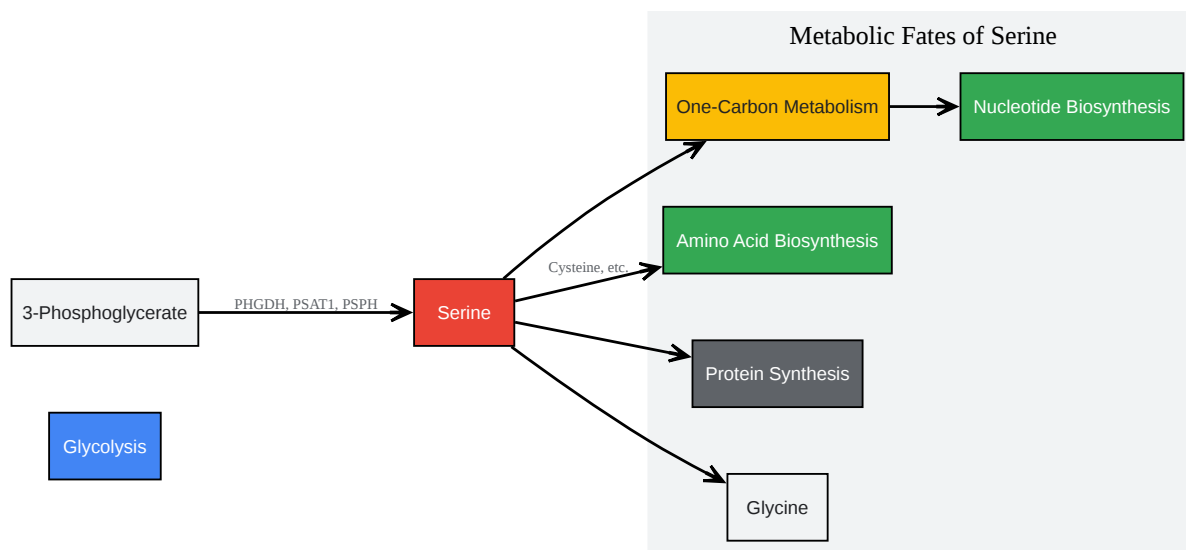
## Key Applications of 15N Labeled Serine

15N labeled serine is a versatile tool in biological research. Its primary applications include:

- **Metabolic Flux Analysis (MFA):** Tracing the nitrogen atom from serine allows for the quantification of its contribution to various metabolic pathways, including one-carbon metabolism and the biosynthesis of nucleotides and other amino acids.
- **Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC):** As a component of SILAC media, 15N serine enables the quantitative analysis of protein expression and turnover.
- **Mass Spectrometry Internal Standard:** 15N labeled serine serves as an excellent internal standard for the accurate quantification of unlabeled serine in complex biological samples.[\[1\]](#)
- **Elucidation of Signaling Pathways:** By tracking the metabolic fate of serine, researchers can gain insights into the regulation of signaling pathways involved in cell proliferation, cancer metabolism, and neurobiology.[\[1\]](#)

## Signaling Pathways and Metabolic Networks Involving Serine

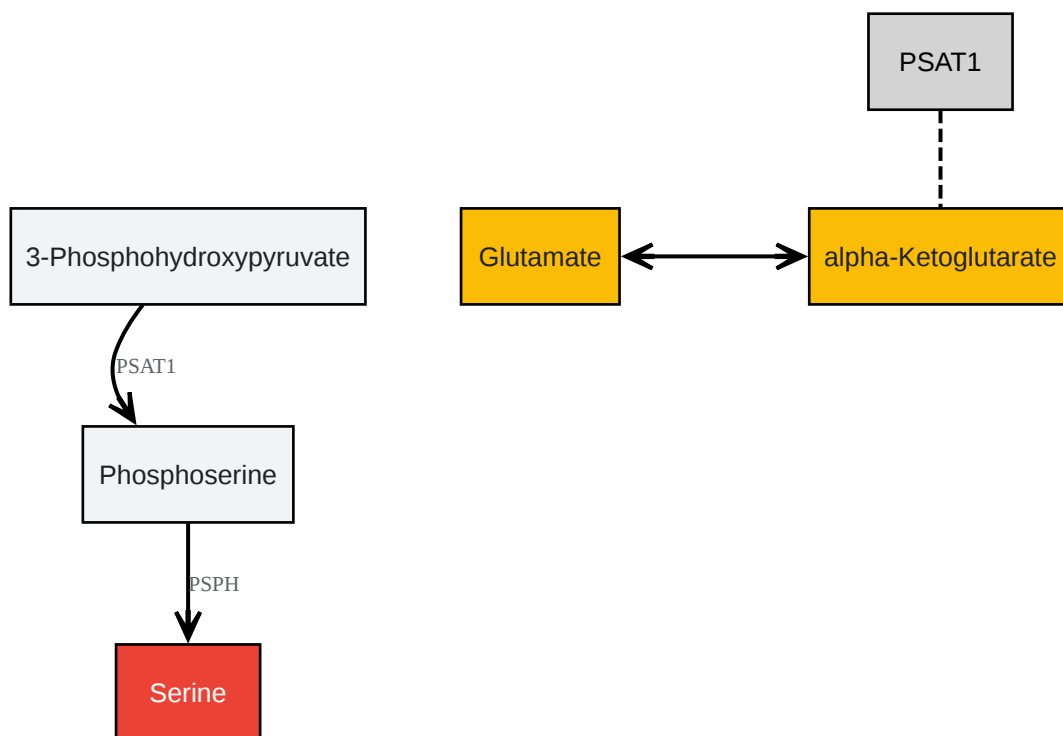
Serine is a central node in cellular metabolism, connecting glycolysis to several critical biosynthetic pathways. The diagrams below illustrate these connections.



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#### Overview of Serine's central role in metabolism.

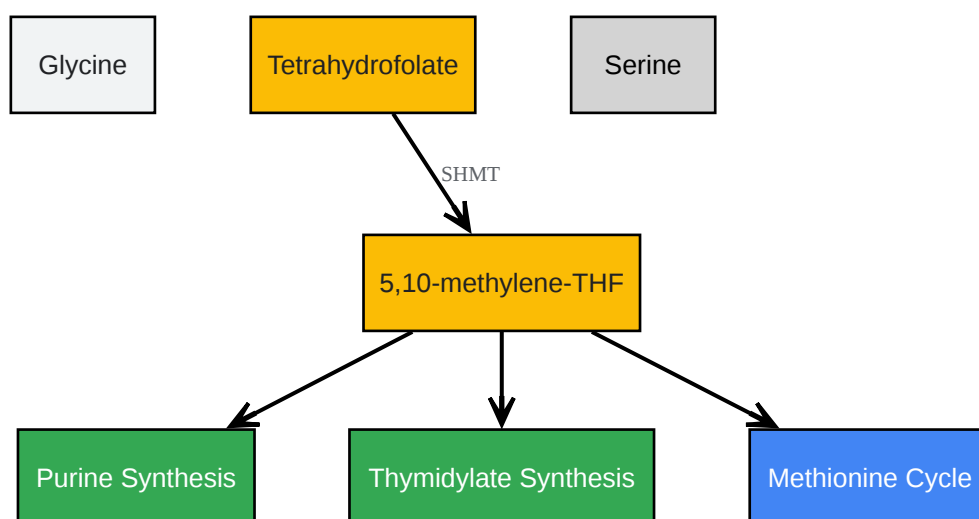
The de novo synthesis of serine from the glycolytic intermediate 3-phosphoglycerate is a critical pathway, particularly in proliferating cells.[2] This pathway is often upregulated in cancer.[3]



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The de novo serine biosynthesis pathway.

Serine is a major source of one-carbon units for the folate and methionine cycles, which are essential for nucleotide synthesis and methylation reactions.[4][5]



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Serine's role in one-carbon metabolism.

## Experimental Protocols

### Metabolic Labeling of Adherent Mammalian Cells with <sup>15</sup>N-Serine

This protocol provides a general procedure for labeling adherent mammalian cells with <sup>15</sup>N-serine for metabolic flux analysis.

Materials:

- Adherent mammalian cells of interest
- Complete growth medium (e.g., DMEM)
- Serine-free DMEM
- Dialyzed Fetal Bovine Serum (dFBS)
- <sup>15</sup>N-L-Serine
- Phosphate-Buffered Saline (PBS), ice-cold
- 80% Methanol, pre-chilled to -80°C
- 6-well cell culture plates
- Cell scraper
- Microcentrifuge tubes

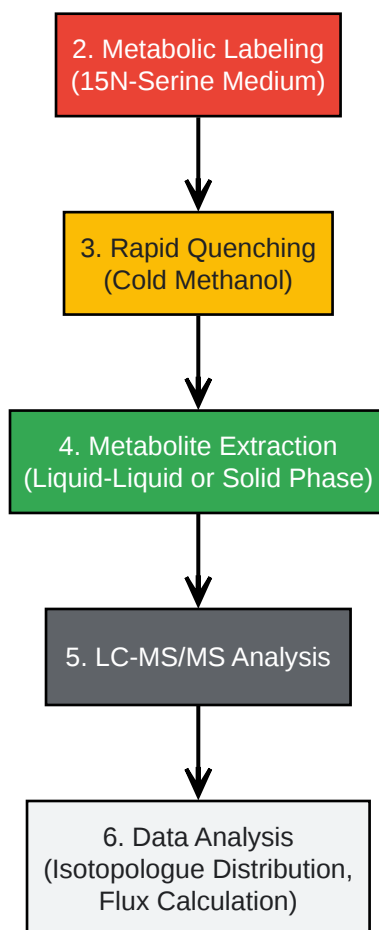
Procedure:

- **Cell Seeding:** Seed cells in 6-well plates at a density that will result in approximately 80% confluency at the time of harvest. Culture cells in complete growth medium.
- **Media Preparation:** Prepare the <sup>15</sup>N-labeling medium by supplementing serine-free DMEM with the desired concentration of <sup>15</sup>N-L-Serine and dFBS.

- Labeling: When cells reach the desired confluency, aspirate the growth medium, wash the cells once with pre-warmed PBS, and then add the pre-warmed  $^{15}\text{N}$ -labeling medium.
- Incubation: Incubate the cells for the desired period. The incubation time will depend on the specific metabolic pathway and the turnover rate of the metabolites of interest.
- Metabolite Extraction:
  - Place the 6-well plates on ice.
  - Aspirate the labeling medium and wash the cells twice with ice-cold PBS.
  - Add 1 mL of pre-chilled ( $-80^{\circ}\text{C}$ ) 80% methanol to each well.
  - Scrape the cells and transfer the cell suspension to a microcentrifuge tube.
  - Vortex the tubes and incubate at  $-80^{\circ}\text{C}$  for at least 20 minutes to precipitate proteins.
- Sample Preparation for Analysis:
  - Centrifuge the tubes at maximum speed for 10 minutes at  $4^{\circ}\text{C}$ .
  - Carefully transfer the supernatant containing the metabolites to a new tube.
  - Dry the metabolite extract under a stream of nitrogen or using a vacuum concentrator.
  - The dried metabolites can be stored at  $-80^{\circ}\text{C}$  until analysis by mass spectrometry.

## Experimental Workflow for $^{15}\text{N}$ -Serine Tracing and Mass Spectrometry Analysis

The following diagram outlines a typical workflow for a stable isotope tracing experiment using  $^{15}\text{N}$ -serine.



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Workflow for  $^{15}\text{N}$ -serine metabolic tracing.

## Conclusion

$^{15}\text{N}$  labeled serine is an indispensable tool for dissecting the complexities of cellular metabolism. Its commercial availability from a variety of suppliers ensures that researchers can select the appropriate product for their specific experimental needs. The protocols and pathway diagrams provided in this guide offer a solid foundation for designing and executing robust stable isotope tracing experiments to advance our understanding of the critical roles of serine in health and disease.

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## References

- 1. Overview of Serine Metabolism - Creative Proteomics [[creative-proteomics.com](https://creative-proteomics.com)]
- 2. Serine and Metabolism Regulation: A Novel Mechanism in Antitumor Immunity and Senescence - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [aacrjournals.org](https://aacrjournals.org) [[aacrjournals.org](https://aacrjournals.org)]
- 4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 5. [proteopedia.org](https://proteopedia.org) [[proteopedia.org](https://proteopedia.org)]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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